

LMD-009 versus CCL1 in CCR8 activation

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Compound of Interest

Compound Name: LMD-009

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An Objective Comparison of **LMD-009** and CCL1 in CCR8 Activation

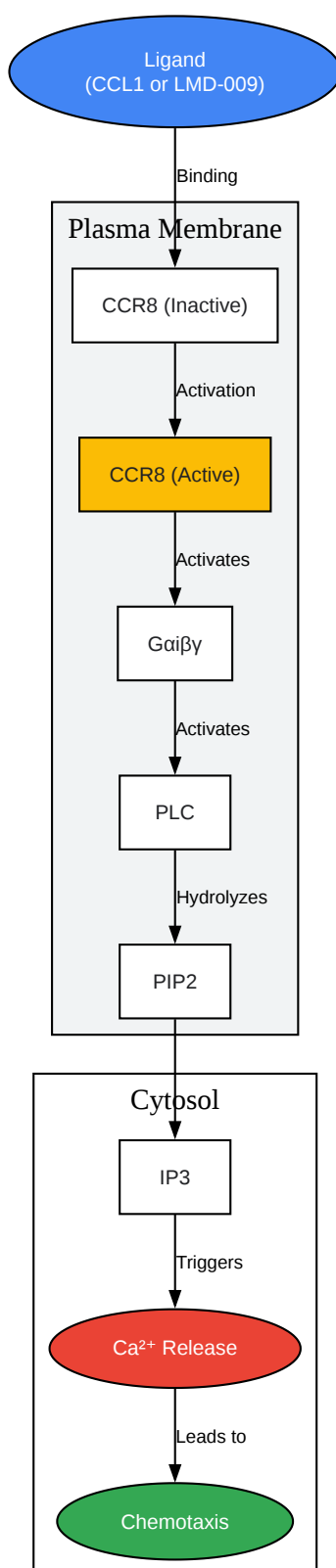
Introduction

C-C Motif Chemokine Receptor 8 (CCR8) is a G protein-coupled receptor (GPCR) that plays a significant role in immune cell trafficking, particularly of regulatory T cells (Tregs), Th2 cells, and monocytes.[1][2][3] Its primary endogenous ligand is the chemokine CCL1. The CCL1-CCR8 signaling axis is a key regulator of immune responses and is implicated in various inflammatory diseases and cancer, making it a promising therapeutic target.[1][4] **LMD-009** is a potent, selective, nonpeptide small molecule agonist of CCR8.[5][6][7] It mimics the action of the natural ligand CCL1, serving as a valuable tool for studying CCR8 function and for potential therapeutic development.[8] This guide provides an objective comparison of **LMD-009** and CCL1 in their ability to activate CCR8, supported by experimental data and detailed methodologies.

Mechanism of Action and Signaling Pathway

Both CCL1 and **LMD-009** activate CCR8, initiating a cascade of intracellular signaling events. As a GPCR, CCR8 is coupled to heterotrimeric G proteins. Upon agonist binding, the receptor undergoes a conformational change, leading to the activation of Gαi subunit proteins. This activation, in turn, stimulates phospholipase C (PLC), which hydrolyzes phosphatidylinositol

4,5-bisphosphate (PIP₂) into inositol 1,4,5-trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ binds to its receptors on the endoplasmic reticulum, triggering the release of stored intracellular calcium (Ca²⁺), a key second messenger.^[9] This signaling cascade ultimately leads to various cellular responses, including chemotaxis, the directed migration of cells along a chemical gradient.^[1]



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Caption: CCR8 signaling pathway upon ligand binding.

Comparative Performance Data

LMD-009 has been shown to be a potent CCR8 agonist with efficacy similar to the endogenous ligand, CCL1.^{[6][7]} Quantitative data from various functional assays demonstrate that **LMD-009** effectively stimulates CCR8-mediated responses.^[5] It acts as a full agonist, in some cases exceeding the activity of CCL1, and completely displaces radio-labeled CCL1 in binding assays.^[10]

Parameter	Ligand	Value (nM)	Cell Line	Assay Type	Reference
Potency (EC50)	LMD-009	11	COS-7 (hCCR8)	Inositol Phosphate Accumulation	[5][6]
LMD-009	40	COS-7 (hCCR8)	Inositol Phosphate Accumulation	[10]	
LMD-009	87	CHO (hCCR8)	Calcium Mobilization	[5][6]	
Binding Affinity (Ki)	LMD-009	66	L1.2 (hCCR8)	Competition Binding (125I-CCL1)	[5][10]

hCCR8 denotes cells transfected with the human CCR8 receptor.

Experimental Protocols

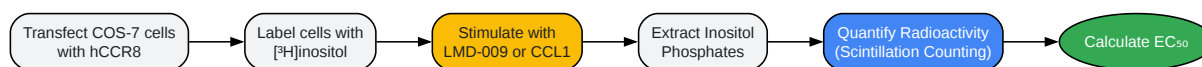
The functional comparison of **LMD-009** and CCL1 relies on standardized in vitro assays designed to measure distinct steps in the receptor activation pathway.

Inositol Phosphate (IP) Accumulation Assay

This assay quantifies the production of inositol phosphates, a downstream consequence of Gq-coupled GPCR activation.

Methodology:

- Cell Culture: COS-7 cells are transiently transfected with a plasmid encoding the human CCR8 receptor.
- Labeling: Cells are incubated with myo-[³H]inositol to label the cellular phosphoinositide pools.
- Stimulation: The cells are stimulated with varying concentrations of either **LMD-009** (e.g., 0-20 nM) or CCL1 for a defined period (e.g., 90 minutes).[5]
- Extraction: The reaction is stopped, and inositol phosphates are extracted from the cells.
- Quantification: The amount of radioactive inositol phosphates is measured using a scintillation counter.
- Analysis: Dose-response curves are generated to determine the EC₅₀ value for each agonist.



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Caption: Workflow for an Inositol Phosphate Accumulation Assay.

Calcium Mobilization Assay

This is a widely used high-throughput assay to measure the increase in intracellular calcium concentration following receptor activation.[9][11]

Methodology:

- Cell Line: A stable cell line, such as Chinese Hamster Ovary (CHO) or Human Embryonic Kidney 293 (HEK293), co-expressing human CCR8 and a promiscuous G-protein (e.g., Gα₁₆ or Gα_q) is used.[11][12] The promiscuous G-protein couples the receptor to the calcium signaling pathway.
- Cell Plating: Cells are seeded into black-walled, clear-bottom 96-well or 384-well microplates and cultured overnight.[12]

- **Dye Loading:** The cell culture medium is removed, and cells are loaded with a calcium-sensitive fluorescent dye (e.g., Fluo-4 AM) in an assay buffer for approximately 45-60 minutes at 37°C.[11][12]
- **Agonist Addition:** The plate is placed in a fluorescent imaging plate reader (FLIPR) or a similar instrument. Varying concentrations of **LMD-009** or CCL1 are automatically added to the wells.[13]
- **Signal Detection:** The instrument measures the change in fluorescence intensity over time, which corresponds to the change in intracellular calcium concentration.[11]
- **Data Analysis:** The peak fluorescence response is used to generate dose-response curves and calculate EC50 values.



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Caption: Workflow for a Calcium Mobilization Assay.

Chemotaxis Assay

This assay directly measures the ability of an agonist to induce directed cell migration.

Methodology:

- **Apparatus:** A chemotaxis chamber, such as an Incucyte® Clearview 96-Well Plate or a standard Transwell® insert plate, is used.[14][15] The upper and lower chambers are separated by a microporous membrane.
- **Cell Seeding:** CCR8-expressing cells (e.g., murine T lymphocyte cell line BW5147.G.1.4 or human PBMCs) are placed in the upper chamber in assay medium.[16][17]
- **Chemoattractant:** The lower chamber is filled with assay medium containing various concentrations of the chemoattractant (**LMD-009** or CCL1).[14]

- Incubation: The plate is incubated for a period (e.g., 2-4 hours) at 37°C to allow cells to migrate through the pores in the membrane toward the chemoattractant.[14]
- Quantification: The number of cells that have migrated to the lower chamber is quantified. This can be done by cell counting, fluorescent labeling, or automated imaging systems like the Incucyte®.[15]
- Analysis: The results are typically plotted as the number of migrated cells versus the concentration of the agonist, often resulting in a characteristic bell-shaped curve.[18]



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Caption: Workflow for a Chemotaxis Assay.

Conclusion

The available data indicate that **LMD-009** is a highly effective and potent agonist for the CCR8 receptor. It activates the same key signaling pathways as the endogenous ligand CCL1, leading to inositol phosphate accumulation, calcium mobilization, and chemotaxis.[5][6] Its potency (EC50) and binding affinity (Ki) are in the nanomolar range, comparable to, and in some assays exceeding, the activity of CCL1.[5][10] As a selective, nonpeptide small molecule, **LMD-009** provides researchers with a stable and reliable tool to investigate the physiological and pathological roles of CCR8, complementing studies performed with the natural chemokine CCL1.

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